

An In-Depth Technical Guide to A-49816: A High-Ceiling Loop Diuretic

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Compound of Interest

Compound Name: A-49816

Cat. No.: B1666391

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Abstract

A-49816, identified chemically as ethyl (2,3-dichloro-4-(3-aminomethyl-4-hydroxybenzoyl)phenoxy)acetate, is a potent, high-ceiling loop diuretic. This technical guide provides a comprehensive overview of its chemical structure, and known properties. Information is based on a foundational clinical trial in healthy human volunteers, which demonstrated its significant diuretic and saluretic effects. This document aims to serve as a core resource for researchers and professionals involved in the development and study of diuretic agents.

Chemical Structure and Properties

The definitive chemical structure of **A-49816** is presented below. While specific, experimentally determined physicochemical properties such as pKa and solubility are not readily available in published literature, a table of computed properties provides valuable estimates for research and development purposes.

Chemical Structure:

Caption: 2D Chemical Structure of **A-49816**.

Table 1: Physicochemical Properties of **A-49816**

Property	Value	Source
IUPAC Name	ethyl (2,3-dichloro-4-(3-aminomethyl-4-hydroxybenzoyl)phenoxy)acetate	[1]
Molecular Formula	C ₁₈ H ₁₇ Cl ₂ NO ₅	(Calculated)
Molecular Weight	414.2 g/mol	(Calculated)
Hydrogen Bond Donors	2	(Calculated)
Hydrogen Bond Acceptors	6	(Calculated)
Rotatable Bonds	8	(Calculated)
Topological Polar Surface Area	97.9 Å ²	(Calculated)
LogP (estimated)	3.5	(Calculated)

Pharmacological Properties

A-49816 is a high-ceiling loop diuretic, indicating a dose-dependent increase in diuretic effect up to a certain maximum. Its primary mechanism of action, like other loop diuretics, is the inhibition of the Na-K-2Cl symporter in the thick ascending limb of the loop of Henle.

Pharmacodynamics

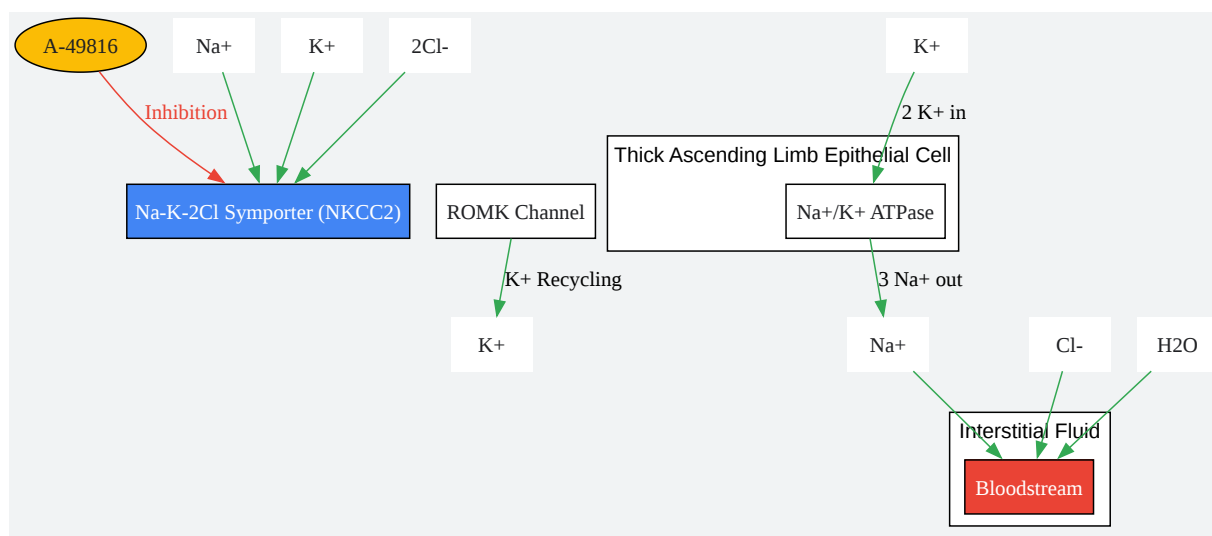
A clinical trial involving 18 healthy male volunteers (aged 19 to 40) demonstrated the potent diuretic and saluretic effects of **A-49816**. The study utilized a single-blind, placebo-controlled, randomized design with escalating single doses.[1]

Table 2: Summary of Pharmacodynamic Effects of **A-49816** in Healthy Volunteers[1]

Parameter	Observation
Urine Volume	Significantly increased following administration.
Sodium Excretion	Significantly increased, demonstrating a potent saluretic effect.
Chloride Excretion	Significantly increased, consistent with Na-K-2Cl symporter inhibition.
Potassium Excretion	Kaluresis (potassium excretion) was not consistently observed at any dose.
Onset of Action	Increased urine output and sodium/chloride excretion observed within 2 hours of administration.
Peak Effect	Mean rates of urine formation and sodium/chloride excretion peaked at 2-4 hours post-administration.
Duration of Action	Effects often remained elevated at the 6-12 hour interval.
Effective Doses	Significant diuresis, saluresis, and chloruresis were observed at the highest doses tested: 12.5 mg, 15 mg, and 20 mg.

Mechanism of Action & Signaling Pathway

As a loop diuretic, **A-49816** is believed to exert its effects by inhibiting the Na-K-2Cl symporter (NKCC2) in the apical membrane of epithelial cells in the thick ascending limb of the loop of Henle. This inhibition disrupts the reabsorption of sodium, potassium, and chloride ions, leading to an increased excretion of these electrolytes and, consequently, water.



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Caption: Proposed Mechanism of Action of **A-49816**.

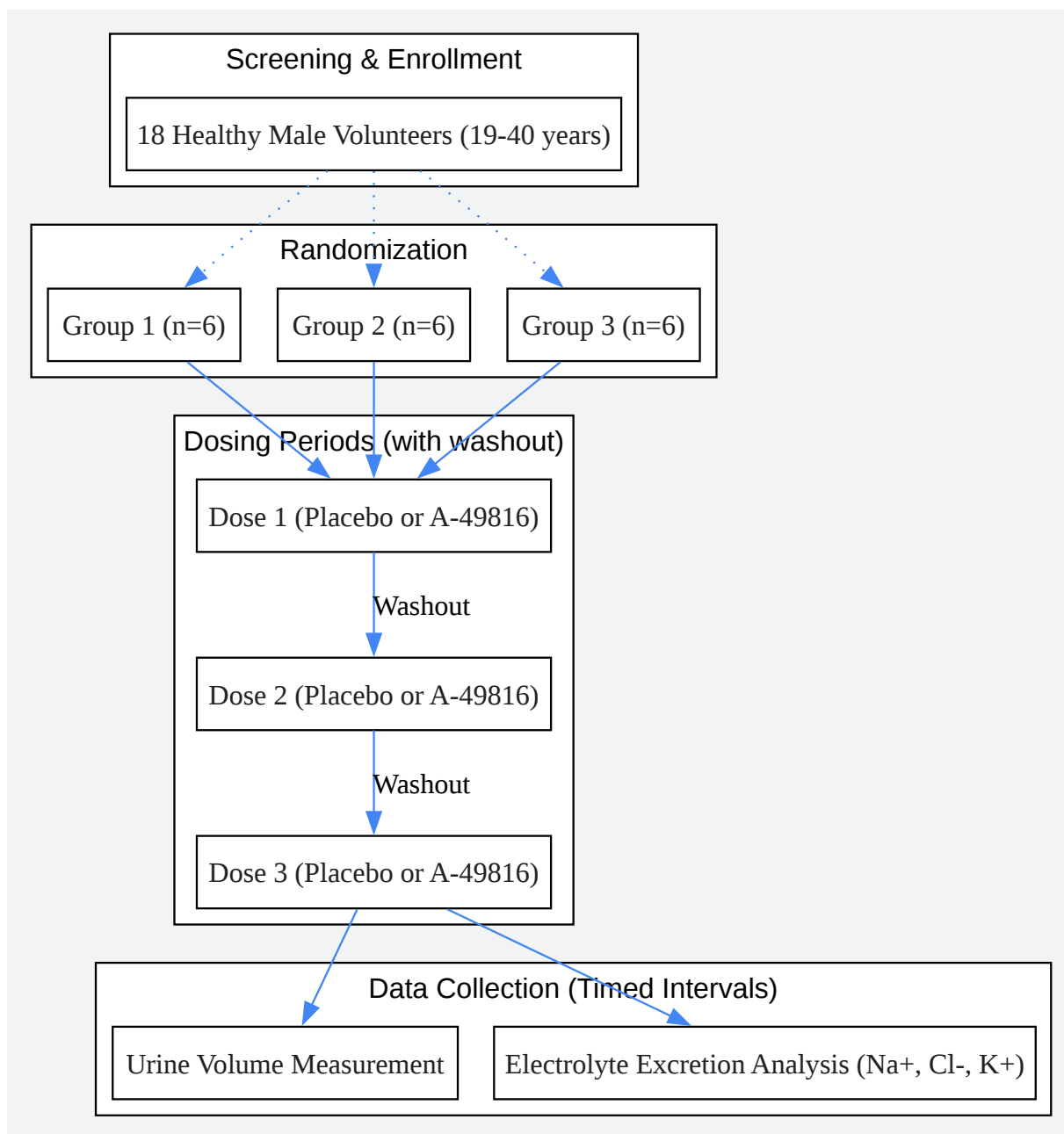
Experimental Protocols

Detailed experimental protocols for **A-49816** are limited. The following is a summary of the methodology used in the foundational human clinical trial.^[1]

Clinical Trial in Healthy Volunteers

- Study Design: Single-blind, placebo-controlled, randomized trial.
- Participants: 18 healthy male volunteers, aged 19 to 40 years.
- Groups: Participants were divided into three groups.

- Dosing: Each subject received either a placebo or three increasing doses of **A-49816**. A washout period of at least one week was implemented between doses. A total of nine doses ranging from 0.5 mg to 20 mg were administered throughout the study.
- Data Collection: Urine volume and the excretion of electrolytes (sodium, chloride, potassium) were measured at timed intervals following dosing.



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Caption: Workflow of the **A-49816** Clinical Trial.

Conclusion and Future Directions

A-49816 has demonstrated significant potential as a high-ceiling loop diuretic with a rapid onset of action. The available data from the initial clinical trial in healthy volunteers provides a strong foundation for its pharmacological profile. However, to fully characterize this compound for potential therapeutic applications, further research is warranted. Key areas for future investigation include:

- Detailed Physicochemical Characterization: Experimental determination of solubility, pKa, and other relevant properties.
- Comprehensive Pharmacokinetic Studies: Elucidation of the absorption, distribution, metabolism, and excretion (ADME) profile of **A-49816**.
- Dose-Response Relationship: More detailed studies to establish a comprehensive dose-response curve and determine the therapeutic index.
- Preclinical and Clinical Efficacy and Safety Studies: Evaluation of **A-49816** in relevant disease models and patient populations to assess its therapeutic efficacy and long-term safety profile.
- Elucidation of Specific Molecular Interactions: Further investigation into the binding kinetics and specific interactions of **A-49816** with the Na-K-2Cl symporter.

This technical guide provides a summary of the currently available information on **A-49816**. As new research emerges, this document can be updated to provide a more complete understanding of this promising diuretic agent.

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References

- 1. Pharmacologic effects of A-49816, a new high-ceiling diuretic - PubMed [pubmed.ncbi.nlm.nih.gov]

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